A Technical Guide to the Solubility of 3-Chloro-5-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*3-Chloro-5-hydroxybenzaldehyde*
CAS No.:	*1829-33-0*
Cat. No.:	*B112157*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **3-chloro-5-hydroxybenzaldehyde** (CAS No. 1829-33-0), a key intermediate in various synthetic applications. The document details the molecule's physicochemical properties, explores the theoretical principles governing its solubility, and outlines a robust experimental protocol for its empirical determination. By synthesizing theoretical knowledge with practical, field-proven methodologies, this guide serves as an essential resource for scientists working with this compound, enabling informed decisions in experimental design, process development, and formulation.

Introduction and Physicochemical Profile

3-Chloro-5-hydroxybenzaldehyde is a substituted aromatic aldehyde whose utility in organic synthesis is significant.[1][2] Its molecular structure, featuring a hydroxyl group, a chloro group, and an aldehyde functional group on a benzene ring, dictates its chemical reactivity and physical properties, most notably its solubility.[3][4] Understanding the solubility of this

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compound is paramount for its effective use in reaction media, purification processes like crystallization, and for formulation in drug development contexts.

The molecule's polarity, hydrogen bonding capability, and molecular weight are critical determinants of its solubility in various solvents. The presence of both a hydrogen bond donor (hydroxyl group) and acceptor (hydroxyl and aldehyde oxygens), as well as the polar C-Cl bond, suggests a nuanced solubility profile.[5]

Table 1: Physicochemical Properties of **3-Chloro-5-hydroxybenzaldehyde**

Property	Value	Source
CAS Number	1829-33-0	[3][6][7]
Molecular Formula	$C_7H_5ClO_2$	[1][3][7]
Molecular Weight	156.57 g/mol	[3][6][7]
Physical Form	Solid	[6]
Topological Polar Surface Area	37.3 Å²	[3]
InChI Key	BJENCCAVAIAGOF-UHFFFAOYSA-N	[3][6]

Note: Experimental values for melting point, boiling point, and density are not consistently reported across public databases. These properties should be determined empirically for the specific batch of material being used.

Principles of Solubility: A Theoretical Framework

The solubility of a solid compound in a liquid solvent is governed by the principle "like dissolves like," which relates to the polarity of the solute and solvent.[5][8] For **3-chloro-5-hydroxybenzaldehyde**, several factors are at play:

- Polarity: The molecule possesses both polar (hydroxyl, aldehyde, chloro) and non-polar (benzene ring) regions, giving it a moderate overall polarity. It is expected to be more soluble in polar solvents than in non-polar solvents like hexane.

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- Hydrogen Bonding: The phenolic hydroxyl group can act as a hydrogen bond donor, and the oxygen atoms of the hydroxyl and aldehyde groups can act as acceptors. Solvents capable of hydrogen bonding (e.g., water, alcohols) are therefore likely to be effective at solvating the molecule.

- Acid-Base Chemistry: As a phenol, the hydroxyl group is weakly acidic. Consequently, the compound's solubility is expected to increase significantly in aqueous basic solutions (e.g., 5% sodium hydroxide) due to the formation of the more soluble sodium phenoxide salt.[9][10] This acid-base reaction is a key technique for solubility manipulation.[5][10]

Quantitative Solubility Data

A comprehensive search of publicly available scientific literature and chemical databases did not yield a curated, multi-solvent dataset for the solubility of **3-chloro-5-hydroxybenzaldehyde**. This data gap underscores the necessity for researchers to perform empirical solubility determinations as part of their experimental workflow. The following section provides a detailed, self-validating protocol for this purpose.

Experimental Determination of Equilibrium Solubility

The most reliable method for determining the solubility of a crystalline solid is the isothermal equilibrium (or "shake-flask") method.[11] This method involves creating a saturated solution at a constant temperature and then quantifying the concentration of the dissolved solute.

Rationale for Method Selection

The shake-flask method is considered the "gold standard" for equilibrium solubility measurement due to its simplicity, accuracy, and direct measurement of the thermodynamic equilibrium state. It ensures that the solution is truly saturated and that any undissolved solid is in equilibrium with the dissolved solute, providing a definitive solubility value under the specified conditions.

Experimental Workflow Diagram

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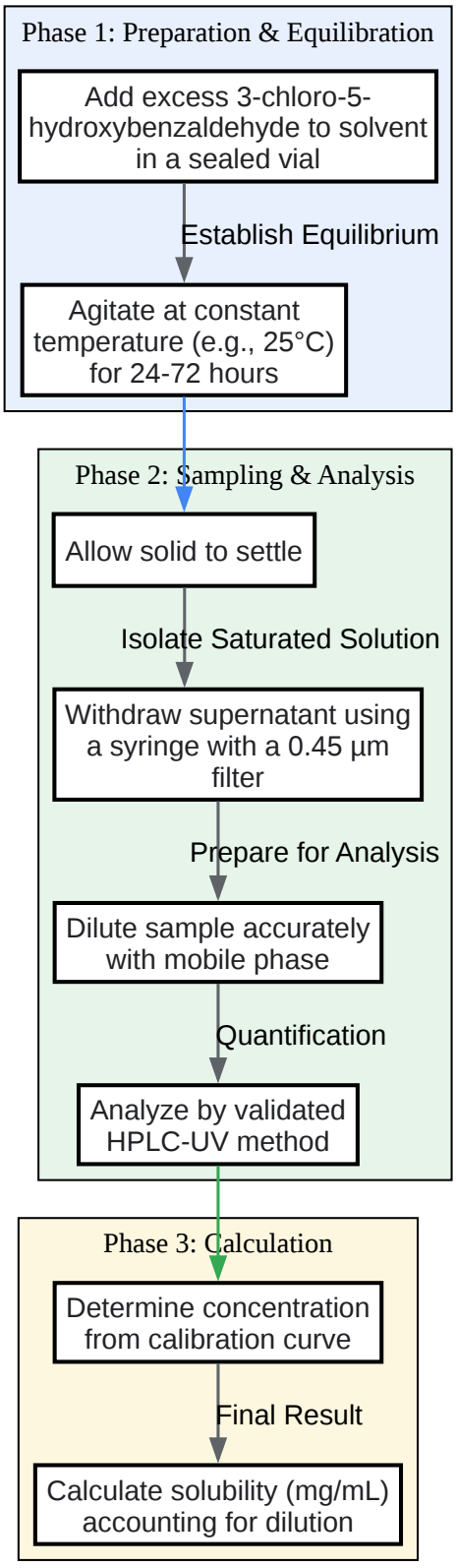

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Caption: Isothermal Equilibrium Solubility Workflow.

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Detailed Step-by-Step Protocol

Materials:

- **3-Chloro-5-hydroxybenzaldehyde** (purity >98%)
- Selected solvents (e.g., Water, Ethanol, Methanol, Acetonitrile, Ethyl Acetate, Hexane)
- Volumetric flasks and pipettes
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Syringes and 0.45 µm syringe filters (ensure filter material is compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Analytical balance

Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **3-chloro-5-hydroxybenzaldehyde** (e.g., ~20-50 mg) to a vial containing a known volume (e.g., 2 mL) of the chosen solvent. The key is to have visible undissolved solid after equilibration.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate for at least 24 hours. A longer period (48-72 hours) is recommended to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After the equilibration period, remove the vials and let them stand undisturbed for at least 1 hour to allow the excess solid to sediment.

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- Carefully draw the supernatant (the clear, saturated liquid) into a syringe.
- Attach a 0.45 µm syringe filter and dispense the solution into a clean vial. This step is critical to remove all particulate matter.
- Accurately dilute a known volume of the filtered saturated solution with the HPLC mobile phase to a concentration that falls within the range of the calibration curve. A series of dilutions may be necessary to find the optimal range.

- Analytical Quantification (HPLC-UV):
  - Rationale: HPLC with UV detection is the preferred method for quantifying aromatic compounds like **3-chloro-5-hydroxybenzaldehyde**. It offers high specificity, sensitivity, and accuracy.[12] The benzaldehyde moiety has a strong UV chromophore, allowing for sensitive detection.[13]
  - Method Parameters (Example):
    - Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm).[12]
    - Mobile Phase: Isocratic mixture of acetonitrile and water with 0.1% phosphoric or formic acid (e.g., 40:60 v/v).[14] The acidic modifier ensures the phenolic hydroxyl group is protonated for better peak shape.
    - Flow Rate: 1.0 mL/min.
    - Detection Wavelength: Scan for the absorbance maximum (λmax), likely around 254 nm.[12]
    - Injection Volume: 10 µL.
  - Calibration: Prepare a series of standard solutions of **3-chloro-5-hydroxybenzaldehyde** of known concentrations in the mobile phase. Generate a calibration curve by plotting the peak area versus concentration. The curve must have a correlation coefficient (r^2) > 0.999 for accuracy.[12]
  - Analysis: Inject the diluted sample and determine its concentration from the calibration curve.

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- Calculation:
  - Calculate the original concentration in the saturated solution using the following formula:

    Solubility (mg/mL) = Concentration from HPLC (mg/mL) × Dilution Factor

Summary and Conclusion

While specific, published solubility data for **3-chloro-5-hydroxybenzaldehyde** is scarce, its molecular structure provides a strong basis for predicting its behavior. It is expected to be sparingly soluble in water, more soluble in polar organic solvents, and highly soluble in aqueous base. This guide provides the theoretical foundation and a detailed, robust experimental protocol necessary for researchers to determine the solubility of this compound with high confidence. The outlined isothermal equilibrium method, coupled with HPLC-UV analysis, represents a self-validating and authoritative approach to generating the precise data required for successful research and development.

References

- RSC Publishing. (n.d.). Development of a HPLC-FL method to determine benzaldehyde after derivatization with N-acetylhydrazine acridone and its application for determination of semicarbazide-sensitive amine oxidase activity in human serum. RSC Advances.
- Chemistry For Everyone. (2025). How To Determine Solubility Of Organic Compounds? YouTube.
- University of Colorado Boulder. (n.d.). Experiment: Solubility of Organic & Inorganic Compounds.
- Unknown. (n.d.). EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS.
- Sigma-Aldrich. (n.d.). **3-Chloro-5-hydroxybenzaldehyde**.
- Khan Academy. (n.g.). Solubility of organic compounds.
- SIELC Technologies. (n.d.). Separation of Benzaldehyde, 3-amino- on Newcrom R1 HPLC column.
- Cengage Learning. (n.d.). Identifying an Unknown Compound by Solubility, Functional Group Tests and Spectral Analysis.
- PubChem. (n.d.). **3-Chloro-5-hydroxybenzaldehyde**. National Center for Biotechnology Information.
- ChemicalBook. (2025). **3-CHLORO-5-HYDROXYBENZALDEHYDE**.
- Guidechem. (n.d.). 3-CHLORO-2-HYDROXY-BENZALDEHYDE 1927-94-2 wiki.

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- Acta Pharmaceutica Hungarica. (2019). HPLC determination of benzaldehyde in benzyl alcohol containing injectable formulations. ResearchGate.
- PubChem. (n.d.). 3-Chloro-2-hydroxybenzaldehyde. National Center for Biotechnology Information.
- Koivusalmi, E., Haatainen, E., & Root, A. (n.d.). Quantitative RP-HPLC Determination of Some Aldehydes and Hydroxyaldehydes as Their 2,4-Dinitrophenylhydrazone Derivatives. Analytical Chemistry.
- Agilent. (n.d.). Transferring a Method for Analysis of DNPH-Derivatized Aldehydes and Ketones from HPLC to UHPLC.
- Liu, J. et al. (2022). UV-vis spectroscopic detection of formaldehyde and its analogs: A convenient and sensitive methodology. Journal of Hazardous Materials.
- Mettler Toledo. (n.d.). Carbonyl in Aldehyde & Ketone - UV Vis Spectroscopy.
- Crowell, E. P., Powell, W. A., & Varsel, C. J. (n.d.). Characterization and Determination of Aldehydes by the Ultraviolet Spectral Changes Resulting from Acetal Formation. Analytical Chemistry.
- Science International. (n.d.). A UV-VIS SPECTROPHOTOMETRIC METHOD FOR THE CALCULATION OF ALDEHYDE CONTENT IN POLYSACCHARIDES BY USING 2,3,5 -.
- American Elements. (n.d.). **3-Chloro-5-hydroxybenzaldehyde**.
- Azom.com. (n.d.). UV-Vis Spectrophotometer to Identify Inorganic and Organic Compounds in Food.
- 001CHEMICAL. (n.d.). CAS No. 1829-33-0, **3-Chloro-5-hydroxybenzaldehyde**.
- PubChemLite. (n.d.). **3-chloro-5-hydroxybenzaldehyde** (C7H5ClO2).
- Guidechem. (n.d.). What is the synthesis and application of 3-Chloro-4-hydroxybenzaldehyde in organic chemistry?.
- Wikipedia. (n.d.). 3-Hydroxybenzaldehyde.

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Sources

- 1. americanelements.com [americanelements.com]
- 2. Page loading... [wap.guidechem.com]

- 3. 3-Chloro-5-hydroxybenzaldehyde | C7H5ClO2 | CID 21904648 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. PubChemLite - 3-chloro-5-hydroxybenzaldehyde (C7H5ClO2) [pubchemlite.lcsb.uni.lu]
- 5. Khan Academy [khanacademy.org]
- 6. 3-Chloro-5-hydroxybenzaldehyde | 1829-33-0 [sigmaaldrich.com]
- 7. 001chemical.com [001chemical.com]
- 8. chem.ws [chem.ws]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. www1.udel.edu [www1.udel.edu]
- 11. m.youtube.com [m.youtube.com]
- 12. researchgate.net [researchgate.net]
- 13. UV-vis spectroscopic detection of formaldehyde and its analogs: A convenient and sensitive methodology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Separation of Benzaldehyde, 3-amino- on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]

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